

An In-depth Technical Guide to the Physical Properties of 3-Ethylpyridine

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Compound of Interest

Compound Name: 3-Ethylpyridine

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This technical guide provides a comprehensive overview of the key physical properties of **3-Ethylpyridine**, with a specific focus on its boiling point and solubility. The information is compiled from various scientific sources to ensure accuracy and relevance for research and development applications.

Quantitative Physical Properties

The following tables summarize the reported values for the boiling point and solubility of **3-Ethylpyridine**.

Table 1: Boiling Point of **3-Ethylpyridine**

Boiling Point (°C)	Pressure (mm Hg)	Source(s)
166 - 168	Not Specified	[1]
166.0	762	[2]
163 - 166	Not Specified	[3][4][5][6]
165	Not Specified	[7]
150.4	Not Specified	[8]

Table 2: Solubility of **3-Ethylpyridine**

Solvent	Solubility Description	Quantitative Value	Conditions	Source(s)
Water	Slightly Soluble	-	Not Specified	[1][2][6][7][9]
Water	-	370 mg/mL	196 °C	[2][10]
Water	-	270.1 g/L	196 °C	[5]
Ethanol	Miscible / Freely Soluble	-	Not Specified	[1][2][6][9]
Diethyl Ether	Miscible / Freely Soluble	-	Not Specified	[1][6][9]
Acetone	Miscible	-	Not Specified	[1]
Chloroform	Soluble	-	Not Specified	[8]
Benzene	Soluble	-	Not Specified	[8]
Toluene	Soluble	-	Not Specified	[8]

Experimental Protocols

Detailed experimental protocols specifically for the determination of the boiling point and solubility of **3-Ethylpyridine** are not readily available in the reviewed literature. However, this section outlines generalized, standard laboratory procedures for determining these physical properties for liquid organic compounds.

2.1. Determination of Boiling Point

A common and effective method for determining the boiling point of a small quantity of a liquid is the Thiele tube method.

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. At this temperature, the liquid undergoes bulk vaporization.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Sample vial (e.g., a small test tube)
- Heat-resistant rubber band or wire to attach the sample vial and thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- High-boiling point mineral oil

Procedure:

- A small amount of the **3-Ethylpyridine** sample is placed into the sample vial.
- A capillary tube, sealed at one end, is placed open-end down into the sample.
- The sample vial is attached to a thermometer. The bulb of the thermometer should be level with the sample.
- The thermometer and vial assembly are placed in a Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- The side arm of the Thiele tube is gently heated. This design allows for even heat distribution by convection.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon reaching the boiling point of **3-Ethylpyridine**, a rapid and continuous stream of bubbles will emerge from the capillary tube as the vapor pressure of the sample overcomes the external pressure.
- The heat source is removed, and the apparatus is allowed to cool slowly.

- The boiling point is the temperature at which the stream of bubbles ceases and the liquid is just drawn back into the capillary tube.

2.2. Determination of Solubility

The shake-flask method is a conventional and reliable technique for determining the solubility of a substance in a particular solvent.

Principle: This method establishes a state of equilibrium between the dissolved and undissolved solute at a specific temperature. The concentration of the solute in the saturated solution is then measured to determine its solubility.

Apparatus:

- A flask with a tight-fitting stopper (e.g., a screw-cap Erlenmeyer flask)
- A thermostatically controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- A suitable analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, GC, HPLC)

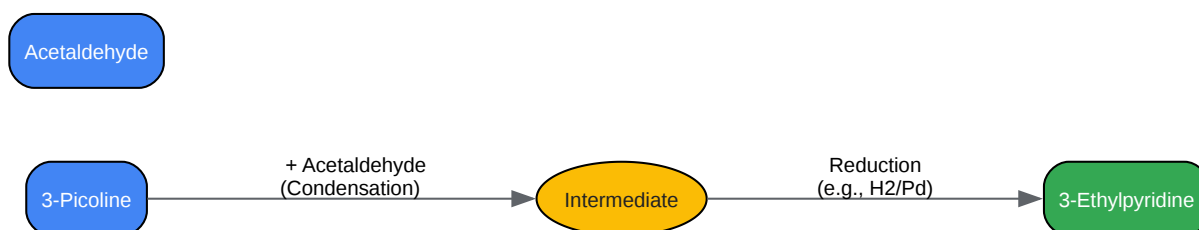
Procedure:

- An excess amount of **3-Ethylpyridine** is added to a known volume of the solvent (e.g., water, ethanol) in the flask. The excess solid ensures that a saturated solution is formed.
- The flask is sealed and placed in a thermostatically controlled shaker or water bath set to the desired temperature.
- The mixture is agitated for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached.
- After the equilibration period, the agitation is stopped, and the solution is allowed to stand to allow the undissolved solute to settle.

- A sample of the supernatant is carefully withdrawn and immediately filtered to remove any undissolved particles.
- The concentration of **3-Ethylpyridine** in the clear, saturated filtrate is then determined using a pre-calibrated analytical method. The solubility is expressed as the mass of solute per volume or mass of solvent.

Synthesis Pathway of 3-Ethylpyridine

While no signaling pathways directly related to the physical properties of **3-Ethylpyridine** were identified, its synthesis can be represented. A common laboratory synthesis involves the reaction of 3-picoline with an aldehyde followed by reduction. The following diagram illustrates a plausible synthetic route.



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Caption: A simplified reaction scheme for the synthesis of **3-Ethylpyridine**.

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